

Technical Guide: Solubility Profile of 2-Chloro-4-methylthiazole in Organic Solvents

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Compound of Interest

Compound Name: 2-Chloro-4-methylthiazole

Cat. No.: B1304918

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-chloro-4-methylthiazole**, a key intermediate in the pharmaceutical and agrochemical industries.^{[1][2]} Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing detailed experimental protocols for determining its solubility in various organic solvents. Furthermore, a logical workflow for solvent selection and solubility determination is presented. This guide is intended to equip researchers and drug development professionals with the necessary methodologies to conduct robust solubility studies, essential for process development, formulation, and quality control.

Introduction

2-Chloro-4-methylthiazole (CAS No. 26847-01-8) is a heterocyclic compound widely utilized as a building block in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its chemical structure, featuring a thiazole ring substituted with a chlorine atom and a methyl group, imparts specific physicochemical properties that influence its reactivity and solubility.^[2] Understanding the solubility of **2-chloro-4-methylthiazole** in various organic solvents is critical for its application in chemical synthesis, enabling efficient reaction kinetics, product purification, and formulation.

While it is generally known to have moderate solubility in organic solvents, specific quantitative data is not extensively documented in readily accessible literature.[2] This guide provides a framework for systematically determining these solubility parameters.

Physicochemical Properties of 2-Chloro-4-methylthiazole

A summary of the key physicochemical properties of **2-chloro-4-methylthiazole** is presented in Table 1. These properties are essential for understanding its solubility behavior.

Property	Value	Reference
Molecular Formula	C4H4ClNS	[3]
Molecular Weight	133.6 g/mol	[3]
Appearance	Colorless to pale yellow liquid	
Boiling Point	203 °C	[4]
Density	1.331 g/cm ³	[4]
Flash Point	76 °C	[4]
pKa	1.36 ± 0.10 (Predicted)	[4]

Qualitative Solubility Profile

General observations indicate that **2-chloro-4-methylthiazole** exhibits moderate solubility in organic solvents and limited solubility in water.[2] Thiazole-containing compounds, in general, are often soluble in polar organic solvents like ethanol, methanol, and dimethyl sulfoxide (DMSO).[5] However, empirical determination is necessary for quantitative assessment.

Experimental Protocol for Solubility Determination: Shake-Flask Method

The most widely recognized and reliable method for determining the solubility of a chemical substance is the shake-flask method.[6] This protocol is adapted from established methodologies for determining the solubility of organic compounds.

4.1. Principle

A saturated solution of **2-chloro-4-methylthiazole** is prepared by adding an excess of the compound to a specific organic solvent. The mixture is agitated at a constant temperature until equilibrium is reached. The concentration of the dissolved solute in the supernatant is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

4.2. Materials and Equipment

- **2-Chloro-4-methylthiazole** (high purity)
- Selected organic solvents (e.g., methanol, ethanol, acetone, isopropanol, ethyl acetate, toluene, hexane)
- Analytical balance
- Thermostatic shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Syringes and filters (e.g., 0.45 µm PTFE)
- HPLC or GC system with a suitable detector

4.3. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **2-chloro-4-methylthiazole** to a known volume of the selected organic solvent in a sealed flask. The excess solid should be clearly visible.
 - Place the flask in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary studies may be required to determine the optimal equilibration time.

- Sample Collection and Preparation:
 - After equilibration, allow the solution to stand undisturbed in the thermostatic bath for at least 24 hours to allow the undissolved solid to settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Filter the aliquot through a 0.45 μm filter to remove any suspended particles. The filter material should be compatible with the solvent.
 - Immediately dilute the filtered sample with a known volume of the same solvent to prevent precipitation and to bring the concentration within the analytical range of the chosen detection method.
- Analytical Quantification:
 - Prepare a series of standard solutions of **2-chloro-4-methylthiazole** of known concentrations in the same solvent.
 - Analyze the standard solutions and the diluted sample using a validated HPLC or GC method.
 - Construct a calibration curve by plotting the analytical signal (e.g., peak area) versus the concentration of the standard solutions.
 - Determine the concentration of the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/L or mol/L.

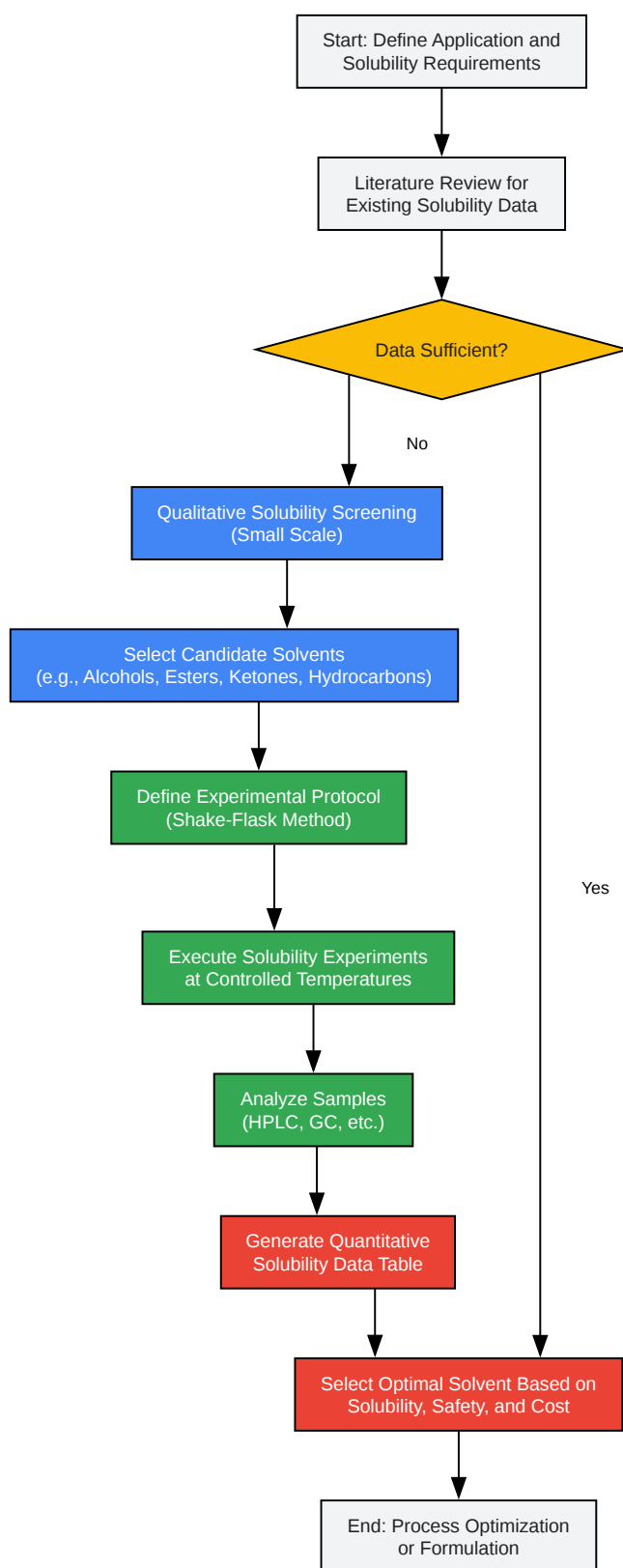
Data Presentation

Quantitative solubility data should be presented in a clear and organized format to allow for easy comparison. An example template is provided in Table 2.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mol/L)
Methanol	25		
Ethanol	25		
Acetone	25		
Isopropanol	25		
Ethyl Acetate	25		
Toluene	25		
Hexane	25		

Logical Workflow for Solubility Determination and Solvent Selection

The following diagram illustrates a logical workflow for the determination of solubility and the selection of an appropriate solvent for a given application.



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